

Application Note: Quantification of Cystathionine in Human Plasma using LC-MS/MS

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Compound of Interest

Compound Name: Cystathionine

Cat. No.: B015957

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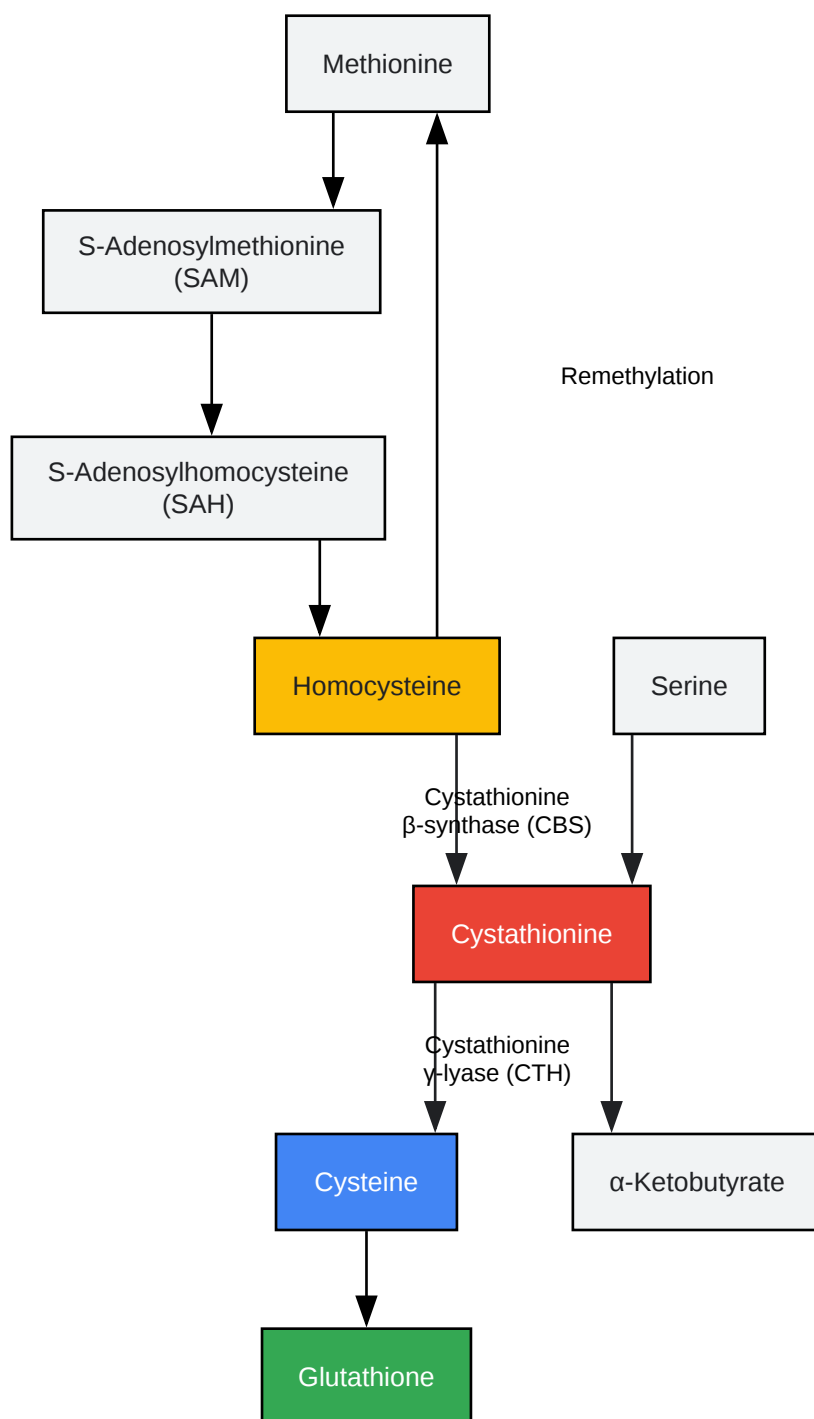
For Researchers, Scientists, and Drug Development Professionals

Introduction

Cystathionine is a key intermediate in the transsulfuration pathway, linking methionine and cysteine metabolism. Accurate quantification of **cystathionine** in plasma is crucial for studying various physiological and pathological states, including inherited metabolic disorders, cardiovascular diseases, and neurological conditions. This application note provides a detailed protocol for the sensitive and specific quantification of **cystathionine** in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Metabolic Significance of Cystathionine

Cystathionine is synthesized from homocysteine and serine by the enzyme **cystathionine** β -synthase (CBS). It is subsequently cleaved by **cystathionine** γ -lyase (CTH) to produce cysteine, α -ketobutyrate, and ammonia.^{[1][2]} This pathway is central to the regulation of homocysteine levels and the endogenous synthesis of cysteine, a precursor for the major antioxidant glutathione.^{[3][4]}



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Caption: The Transsulfuration Pathway.

Experimental Protocol

This protocol outlines a robust method for the quantification of **cystathionine** in human plasma, incorporating protein precipitation for sample cleanup and a stable isotope-labeled internal standard for accurate quantification.

Materials and Reagents

- **Cystathionine** (Sigma-Aldrich)
- **Cystathionine-d4** (Toronto Research Chemicals or equivalent)
- Acetonitrile (LC-MS grade, Fisher Scientific)
- Methanol (LC-MS grade, Fisher Scientific)
- Formic acid (Optima™ LC/MS grade, Fisher Scientific)
- Tris(2-carboxyethyl)phosphine (TCEP) (Thermo Scientific)
- Human plasma (BioIVT)
- Ultrapure water

Equipment

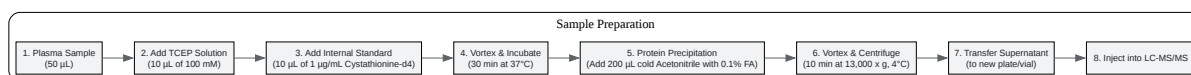
- LC-MS/MS system (e.g., Agilent 1290 Infinity II LC coupled to a 6470 Triple Quadrupole MS)
- Analytical balance
- Microcentrifuge
- Pipettes
- Vortex mixer
- 96-well plates

Solutions Preparation

- **Cystathionine** Stock Solution (1 mg/mL): Accurately weigh and dissolve **cystathionine** in 0.1% formic acid in water.
- **Cystathionine**-d4 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **cystathionine**-d4 in 0.1% formic acid in water.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the **cystathionine** stock solution with 0.1% formic acid in water.
- Working IS Solution (1 µg/mL): Dilute the **cystathionine**-d4 stock solution with 0.1% formic acid in water.
- TCEP Solution (100 mM): Dissolve TCEP in ultrapure water.
- Precipitation Solution: Acetonitrile with 0.1% formic acid.

Sample Preparation

The following workflow describes the sample preparation process from plasma collection to the final extract for injection.



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Caption: Experimental Workflow for **Cystathionine** Quantification.

Detailed Steps:

- To 50 µL of plasma sample, calibrator, or quality control (QC) sample in a microcentrifuge tube, add 10 µL of 100 mM TCEP solution.
- Add 10 µL of the 1 µg/mL **cystathionine**-d4 internal standard solution.

- Vortex the mixture for 30 seconds and incubate at 37°C for 30 minutes to reduce disulfide bonds.
- Add 200 µL of ice-cold acetonitrile containing 0.1% formic acid to precipitate proteins.[5]
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean 96-well plate or autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

Liquid Chromatography:

| Parameter | Condition |
|----------------|--|
| Column | HILIC Column (e.g., Waters ACQUITY UPLC BEH HILIC, 2.1 x 100 mm, 1.7 µm) |
| Mobile Phase A | 10 mM Ammonium formate in water with 0.1% formic acid |
| Mobile Phase B | Acetonitrile with 0.1% formic acid |
| Flow Rate | 0.4 mL/min |
| Column Temp. | 40°C |
| Injection Vol. | 5 µL |
| Gradient | Time (min) |

Mass Spectrometry:

| Parameter | Condition |
|-------------------|---|
| Ionization Mode | Electrospray Ionization (ESI), Positive |
| Scan Type | Multiple Reaction Monitoring (MRM) |
| Gas Temp. | 325°C |
| Gas Flow | 10 L/min |
| Nebulizer | 45 psi |
| Capillary Voltage | 3500 V |

MRM Transitions:

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (eV) |
|------------------|---------------------|-------------------|-----------------------|
| Cystathionine | 223.1 | 134.1 | 15 |
| Cystathionine-d4 | 227.1 | 138.1 | 15 |

Method Performance

The following tables summarize the typical quantitative performance of this method.

Table 1: Calibration Curve and Sensitivity

| Parameter | Value |
|---|-------------|
| Linear Range | 0.1 - 50 µM |
| Correlation Coefficient (r ²) | > 0.995 |
| Lower Limit of Quantification (LLOQ) | 0.1 µM |

Table 2: Accuracy and Precision

| QC Concentration | Intra-day Precision (%CV) | Intra-day Accuracy (%) | Inter-day Precision (%CV) | Inter-day Accuracy (%) |
|----------------------|---------------------------|------------------------|---------------------------|------------------------|
| Low QC (0.3 μ M) | < 10% | 90 - 110% | < 15% | 85 - 115% |
| Mid QC (5 μ M) | < 10% | 90 - 110% | < 15% | 85 - 115% |
| High QC (40 μ M) | < 10% | 90 - 110% | < 15% | 85 - 115% |

Data presented are representative and may vary based on instrumentation and laboratory conditions.[6]

Conclusion

This application note details a reliable and robust LC-MS/MS method for the quantification of **cystathionine** in human plasma. The protocol, which includes a straightforward protein precipitation step and the use of a stable isotope-labeled internal standard, provides the accuracy, precision, and sensitivity required for clinical research and drug development applications.

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References

- 1. Transsulfuration pathway - Wikipedia [en.wikipedia.org]
- 2. Cystathionine - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. researchrepository.ucd.ie [researchrepository.ucd.ie]
- 5. agilent.com [agilent.com]
- 6. A reliable LC-MS/MS method for the quantification of natural amino acids in mouse plasma: Method validation and application to a study on amino acid dynamics during

hepatocellular carcinoma progression - PMC [pmc.ncbi.nlm.nih.gov]

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